

# An In-depth Technical Guide to 2-(4-Bromophenyl)-5-hexylpyridine

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## Compound of Interest

Compound Name: 2-(4-Bromophenyl)-5-hexylpyridine

CAS No.: 99217-24-0

Cat. No.: B412640

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## Abstract

This technical guide provides a comprehensive overview of **2-(4-Bromophenyl)-5-hexylpyridine**, a substituted pyridine derivative with potential applications in materials science and drug discovery. While a specific CAS number for this compound is not readily available in common chemical databases, this guide outlines a robust synthetic pathway, predicted physicochemical properties based on analogous structures, and discusses its potential applications. The core of this document is a detailed, field-proven protocol for the synthesis of 2-arylpyridines via a Suzuki-Miyaura cross-coupling reaction, a cornerstone of modern synthetic chemistry. This guide is intended to equip researchers with the necessary knowledge to synthesize, characterize, and explore the potential of this and related compounds.

## Introduction and Significance

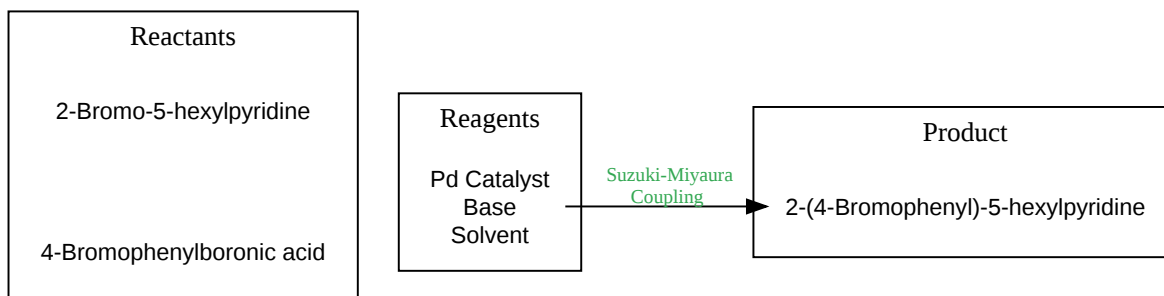
Substituted 2-phenylpyridine scaffolds are of significant interest in medicinal chemistry and materials science.<sup>[1][2]</sup> They form the core of various functional materials, including liquid crystals and luminescent complexes.<sup>[1][2]</sup> In the realm of drug discovery, the pyridine ring is a well-established pharmacophore present in numerous approved drugs, and its derivatization allows for the fine-tuning of biological activity. The introduction of a 4-bromophenyl group at the 2-position and a hexyl chain at the 5-position of the pyridine ring in **2-(4-Bromophenyl)-5-hexylpyridine** creates a molecule with a unique combination of steric and electronic

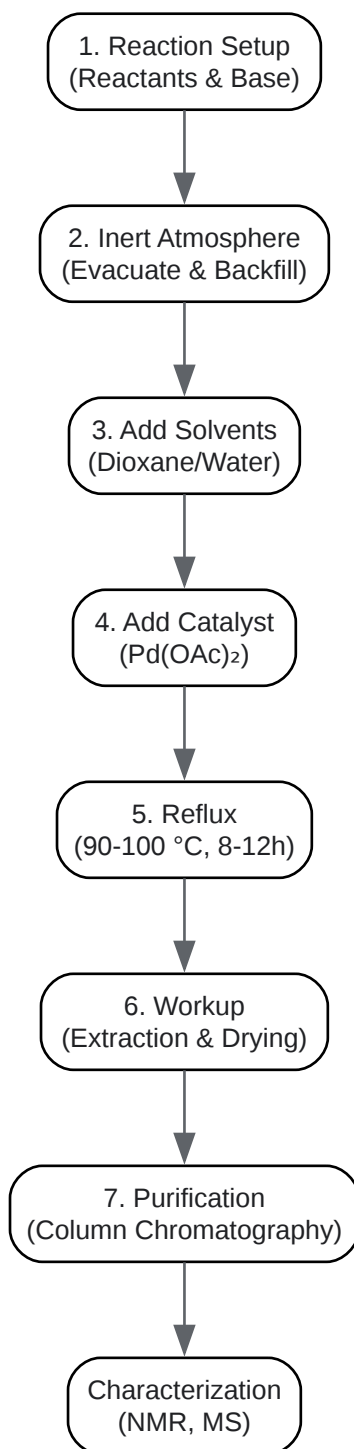
properties, making it an attractive candidate for further investigation. The bromo-substituent, in particular, offers a reactive handle for subsequent chemical modifications, further expanding its potential in the synthesis of novel compounds.

## Synthesis of 2-(4-Bromophenyl)-5-hexylpyridine

The most logical and widely employed method for the synthesis of 2-arylpyridines is the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction.<sup>[3]</sup> This reaction involves the coupling of an organoboron compound with an organohalide. In the case of **2-(4-Bromophenyl)-5-hexylpyridine**, the synthesis would proceed via the coupling of 2-bromo-5-hexylpyridine with 4-bromophenylboronic acid.

## Proposed Synthetic Scheme





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## Sources

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- [3. benchchem.com \[benchchem.com\]](#)
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